

Application Notes and Protocols: Isostearamidopropyl Morpholine Lactate as a Mild Conditioning Agent

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Compound of Interest

Compound Name: *Isostearamidopropyl morpholine lactate*

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Introduction

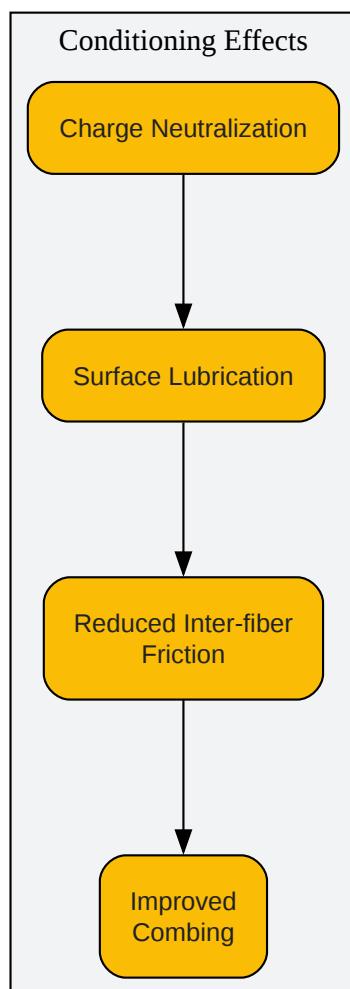
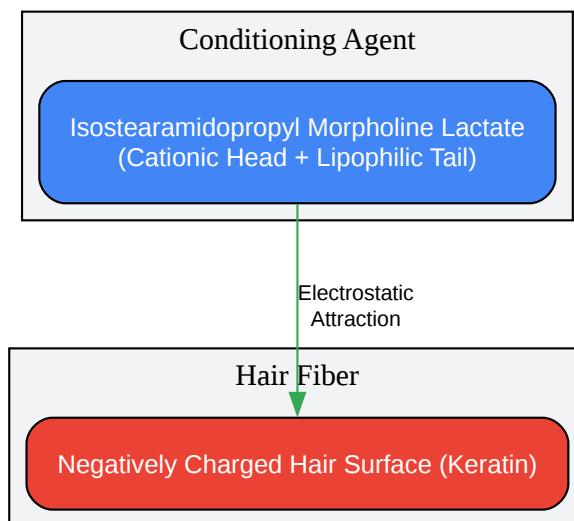
Isostearamidopropyl Morpholine Lactate is the lactic acid salt of isostearamidopropyl morpholine.^[1] It functions as a mild conditioning and antistatic agent, primarily used in rinse-off hair care and personal care formulations.^{[1][2]} Its cationic nature allows it to deposit on the negatively charged surface of the hair, thereby reducing static electricity, decreasing combing forces, and improving hair manageability without the heavy build-up associated with some traditional conditioning agents.^[1]

This document provides detailed application notes and experimental protocols for evaluating the efficacy of **Isostearamidopropyl Morpholine Lactate** as a conditioning agent in hair care formulations.

Mechanism of Action

The primary mechanism of action for **Isostearamidopropyl Morpholine Lactate** as a conditioning agent is based on electrostatic interaction. Hair keratin possesses a net negative charge, particularly in damaged regions. The positively charged head of the **Isostearamidopropyl Morpholine Lactate** molecule is attracted to these negative sites on the

hair cuticle. This deposition neutralizes the negative charges, reducing static electricity and inter-fiber friction. The lipophilic isostearamidopropyl tail orients away from the hair surface, providing a lubricating layer that enhances smoothness and eases combing.



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Mechanism of Action of **Isostearamidopropyl Morpholine Lactate** on Hair.

Applications in Formulations

Isostearamidopropyl Morpholine Lactate is particularly well-suited for use in a variety of rinse-off hair care products. Its compatibility with anionic surfactants allows for its inclusion in conditioning shampoos without depressing foam, a significant advantage in formulating 2-in-1 products.^[2] It is also effective in traditional conditioners, hair detanglers, and hair sprays.^[1]

Recommended Use Levels:

Formulation Type	Recommended Concentration (% w/w)
Conditioning Shampoos	1.0 - 3.0
Rinse-off Conditioners	2.0 - 5.0
Leave-in Conditioners	0.5 - 2.0
Hair Detanglers	1.0 - 3.0

Formulation Guidelines:

- pH: For optimal performance and stability, formulations containing **Isostearamidopropyl Morpholine Lactate** should be maintained at a slightly acidic pH, typically between 4.0 and 6.0.
- Compatibility: It exhibits excellent compatibility with anionic, non-ionic, and other cationic surfactants. This allows for flexibility in formulating a wide range of product types, including clear formulations.
- Processing: **Isostearamidopropyl Morpholine Lactate** is typically added to the water phase of a formulation. Gentle heating can aid in its dispersion.

Performance Data (Illustrative)

While specific performance data for **Isostearamidopropyl Morpholine Lactate** is not widely published, the following tables provide illustrative examples of expected performance based on its classification as a mild conditioning agent. These tables are intended to serve as a benchmark for evaluation.

Table 1: Instrumental Combing Force Reduction

Hair Type	Treatment	Peak Combing Force (gf)	% Reduction vs. Control
Virgin Hair (Wet)	Control (Non-conditioning shampoo)	85 ± 5	-
	2% Isostearamidopropyl Morpholine Lactate Conditioner	40 ± 4	53%
Bleached Hair (Wet)	Control (Non-conditioning shampoo)	150 ± 10	-
	2% Isostearamidopropyl Morpholine Lactate Conditioner	70 ± 7	53%
Virgin Hair (Dry)	Control (Non-conditioning shampoo)	30 ± 3	-
	2% Isostearamidopropyl Morpholine Lactate Conditioner	18 ± 2	40%
Bleached Hair (Dry)	Control (Non-conditioning shampoo)	65 ± 6	-
	2% Isostearamidopropyl Morpholine Lactate Conditioner	35 ± 4	46%

Table 2: Sensory Panel Evaluation (Scale: 1-10, 10 = Best)

Attribute	Control (Non-conditioning shampoo)	2% Isostearamidopropyl Morpholine Lactate Conditioner
<hr/>		
Wet Hair		
Ease of Combing	3.2 ± 0.5	7.8 ± 0.6
Slipperiness	2.5 ± 0.4	7.2 ± 0.5
<hr/>		
Dry Hair		
Ease of Combing	4.1 ± 0.6	8.1 ± 0.7
Softness	5.5 ± 0.5	8.5 ± 0.4
Smoothness	4.8 ± 0.7	8.3 ± 0.6
Static/Flyaway Control	3.5 ± 0.8	7.9 ± 0.5
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Table 3: Deposition Study

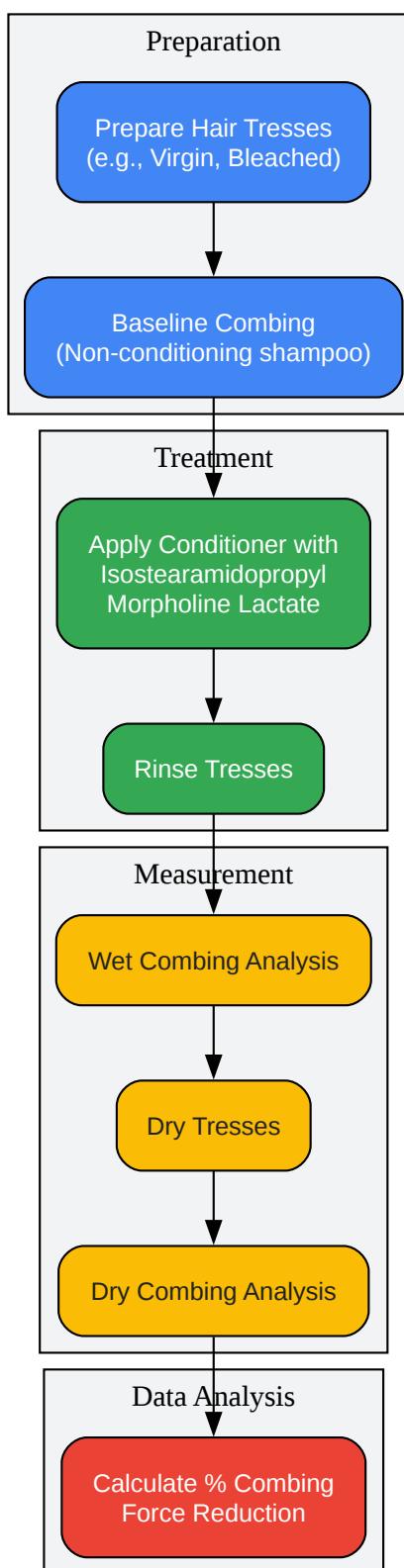
Treatment	Deposition on Hair (µg/g of hair)
2% Isostearamidopropyl Morpholine Lactate Conditioner	50 - 150

Experimental Protocols

The following are detailed protocols for evaluating the performance of **Isostearamidopropyl Morpholine Lactate** in a hair conditioner formulation.

Instrumental Combing Force Analysis

This protocol measures the force required to comb through a hair tress, providing a quantitative measure of conditioning and detangling.



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Workflow for Instrumental Combing Force Analysis.

Materials:

- Hair tresses (e.g., virgin, bleached, or damaged)
- Control non-conditioning shampoo
- Test conditioner containing **Isostearamidopropyl Morpholine Lactate**
- Tensile tester with a comb fixture (e.g., Instron)
- Constant temperature and humidity chamber

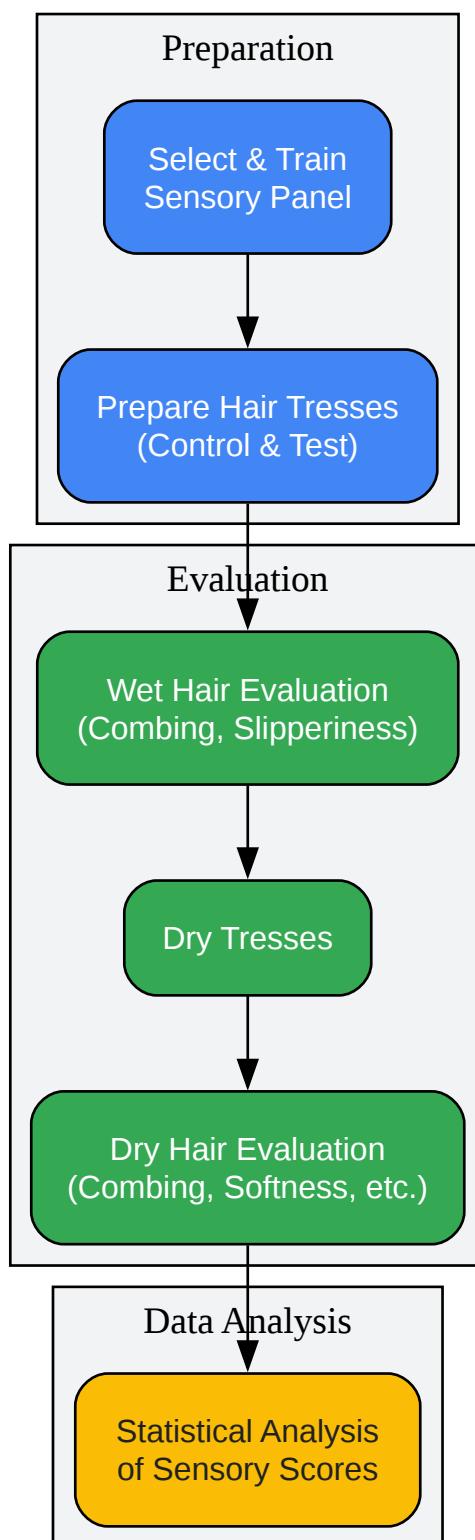
Procedure:

- Tress Preparation:
 - Wash each hair tress with a non-conditioning shampoo to remove any residues.
 - Rinse thoroughly with deionized water.
 - Gently squeeze out excess water.
- Baseline Measurement:
 - Mount the wet tress in the tensile tester.
 - Perform a baseline combing force measurement.
- Treatment:
 - Apply a standardized amount of the test conditioner to the tress.
 - Gently massage the conditioner through the hair for a specified time (e.g., 1 minute).
 - Rinse the tress thoroughly with deionized water.
- Wet Combing Measurement:
 - Remount the wet, conditioned tress in the tensile tester.

- Perform the combing force measurement.
- Dry Combing Measurement:
 - Allow the tress to air dry in a controlled environment (e.g., 25°C, 50% RH).
 - Acclimate the dry tress in the tensile tester's chamber.
 - Perform the dry combing force measurement.
- Data Analysis:
 - Calculate the percentage reduction in combing force for both wet and dry conditions compared to the baseline.

Sensory Panel Evaluation

This protocol utilizes a trained panel of evaluators to assess the sensory attributes of hair treated with the conditioning agent.



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Workflow for Sensory Panel Evaluation.

Materials:

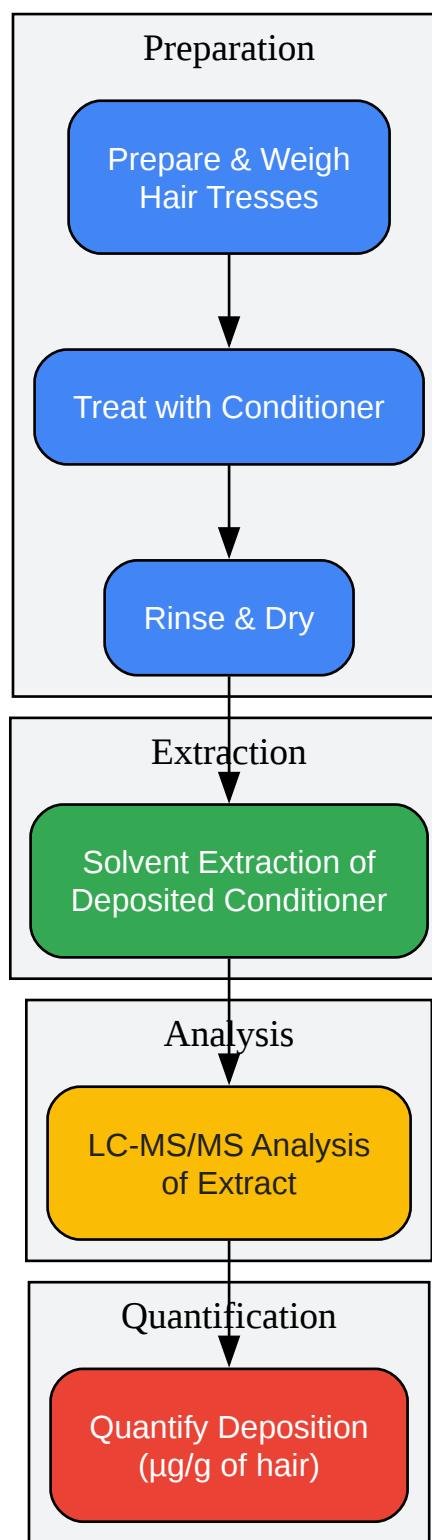
- Trained sensory panel (8-12 members)
- Hair tresses treated with control and test conditioners (prepared as in 5.1)
- Evaluation booths with controlled lighting and ventilation
- Standardized evaluation questionnaires

Procedure:

- **Panelist Training:** Ensure panelists are trained on the specific attributes to be evaluated and the rating scale.
- **Wet Evaluation:**
 - Present panelists with wet, treated tresses (control and test) in a blinded and randomized order.
 - Panelists evaluate attributes such as ease of wet combing and slipperiness.
 - Panelists record their scores on the questionnaire.
- **Dry Evaluation:**
 - After the wet evaluation, the tresses are dried under controlled conditions.
 - Present the dry tresses to the panelists.
 - Panelists evaluate attributes such as ease of dry combing, softness, smoothness, and static/flyaway.
 - Panelists record their scores.
- **Data Analysis:**
 - Collect all questionnaires and perform statistical analysis (e.g., ANOVA, t-test) to determine significant differences between the control and test samples.

Deposition Quantification

This protocol quantifies the amount of **Isostearamidopropyl Morpholine Lactate** deposited onto the hair from a conditioner.

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Workflow for Deposition Quantification.

Materials:

- Hair tresses
- Test conditioner
- Suitable extraction solvent (e.g., a mixture of methanol and chloroform)
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS) system
- Analytical standards of **Isostearamidopropyl Morpholine Lactate**

Procedure:

- Treatment:
 - Treat a known weight of hair with the test conditioner as described in protocol 5.1.
 - Rinse and dry the hair tress thoroughly.
- Extraction:
 - Immerse the treated hair tress in a known volume of the extraction solvent.
 - Agitate for a sufficient time to extract the deposited conditioning agent.
 - Remove the hair tress and concentrate the solvent if necessary.
- Analysis:
 - Analyze the extract using a validated LC-MS/MS method to quantify the concentration of **Isostearamidopropyl Morpholine Lactate**.
- Calculation:
 - Calculate the amount of deposited conditioning agent per gram of hair.

Safety and Toxicology

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **Isostearamidopropyl Morpholine Lactate** and concluded that it is safe for use in rinse-off cosmetic products at the concentrations of use reported (1-5%).^[3] The available data was deemed insufficient to determine its safety in leave-on formulations.^[1]

- Acute Oral Toxicity: Non-toxic in rat studies.^[3]
- Skin Irritation: Can be a mild skin irritant at higher concentrations. A shampoo containing 2% **Isostearamidopropyl Morpholine Lactate** showed some irritation in a human study.
- Eye Irritation: Can be a minimal eye irritant.^[1]
- Sensitization: Not found to be a sensitizer.^[1]
- Mutagenicity: Non-mutagenic in bacterial assays.^[1]

It is recommended to handle **Isostearamidopropyl Morpholine Lactate** in accordance with standard laboratory safety procedures, including the use of personal protective equipment.

Conclusion

Isostearamidopropyl Morpholine Lactate is a versatile and effective mild conditioning agent for use in a wide range of rinse-off hair care applications. Its ability to reduce static, improve combing, and provide a soft, smooth feel to the hair, combined with its compatibility with various surfactant systems, makes it a valuable ingredient for formulators. The protocols outlined in this document provide a framework for the comprehensive evaluation of its performance characteristics.

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